

An In-depth Technical Guide to Bis(triphenylsilyl) chromate (C₃₆H₃₀CrO₄Si₂)

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Compound of Interest

Compound Name: *Bis(triphenylsilyl)chromate*

Cat. No.: *B1148569*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical compound Bis(triphenylsilyl) chromate, with the chemical formula C₃₆H₃₀CrO₄Si₂. It is a versatile organometallic reagent primarily utilized as a catalyst in polymerization and as an oxidizing agent in organic synthesis. This document details its chemical and physical properties, provides established synthesis protocols, and outlines its applications in ethylene polymerization and the oxidation of alcohols. Experimental procedures are detailed, and reaction mechanisms are visualized to facilitate a deeper understanding for researchers and professionals in chemistry and drug development.

Chemical Identity and Properties

Bis(triphenylsilyl) chromate is an organometallic compound featuring a central chromium atom in a +6 oxidation state, bonded to two triphenylsilyl groups via oxygen atoms.

Table 1: Chemical and Physical Properties of Bis(triphenylsilyl) chromate

Property	Value	Citation(s)
Chemical Formula	C ₃₆ H ₃₀ CrO ₄ Si ₂	[1][2][3]
Molecular Weight	634.79 g/mol	[2][3]
CAS Number	1624-02-8	[1][2][3]
Appearance	Yellow to orange solid/powder/needles	[1][2][4]
Melting Point	153-159 °C (with decomposition)	[2][4][5]
Solubility	Sparingly soluble in water. Soluble in carbon tetrachloride.	[5][6]
Linear Formula	[(C ₆ H ₅) ₃ SiO] ₂ CrO ₂	[3]

Table 2: Spectroscopic Data for Bis(triphenylsilyl) chromate

Spectroscopic Data	Value	Citation(s)
Infrared (IR) Spectrum	Strong absorptions at 10.15 μm and 10.27 μm (Cr-O stretching vibrations)	[7]
¹ H NMR Spectrum	Data not available in the searched literature.	
¹³ C NMR Spectrum	Data not available in the searched literature.	
UV-Vis Spectrum	Data not available in the searched literature.	

Table 3: Crystallographic Data for Bis(triphenylsilyl) chromate

Parameter	Value	Citation(s)
Crystal Structure Data	Not available in the searched literature.	

Synthesis and Experimental Protocols

Several methods for the synthesis of Bis(triphenylsilyl) chromate have been reported, offering varying yields and reaction conditions. Below are detailed protocols from the scientific literature and patent documents.

Synthesis from Triphenylsilanol and Chromium Trioxide

This method involves the reaction of triphenylsilanol with chromium trioxide in a suitable solvent.

Experimental Protocol:

- A mixture of 15 g (0.054 mol) of triphenylsilanol, 15 g (0.15 mol) of chromium trioxide, and 5.0 g of anhydrous magnesium sulfate in 450 ml of carbon tetrachloride is prepared in a light-tight flask.[\[7\]](#)
- The mixture is shaken for 24 hours at room temperature.[\[7\]](#)
- The resulting red-orange mixture is filtered to remove solid residues.[\[7\]](#)
- The product is recovered from the carbon tetrachloride solution by evaporation.[\[7\]](#)
- The dark residue is recrystallized from hot heptane to yield orange needles of Bis(triphenylsilyl) chromate.[\[7\]](#)
- Yield: 10.1 g (60%)[\[7\]](#)
- Elemental Analysis: Calculated for $C_{36}H_{30}CrO_4Si_2$: C, 68.12%; H, 4.76%; Cr, 8.19%. Found: C, 68.52%; H, 4.97%; Cr, 8.15%.[\[7\]](#)

Synthesis from Triphenylchlorosilane and Potassium Dichromate

This process, detailed in US Patent 5,698,723, provides a higher yield and avoids the pre-synthesis of triphenylsilanol.[4]

Experimental Protocol:

- 30 g of triphenylchlorosilane, 13 g of potassium dichromate, 3 g of potassium hydroxide, 60 ml of glacial acetic acid, and 80 ml of hexane are added to a 500 ml three-neck flask equipped with a stirrer and a reflux condenser.[4]
- The reaction mixture is stirred at 50°-60° C for 5 hours.[4]
- After the reaction, the mixture is filtered.[4]
- The resulting solid is washed sequentially with 140 ml of water, 70 ml of glacial acetic acid, and 70 ml of hexane.[4]
- The product is dried in a vacuum oven.[4]
- Yield: 31.2 g (97.4%)[4]
- Melting Point: 154 °C[4]

Applications in Organic Synthesis

Bis(triphenylsilyl) chromate is a valuable reagent in organic chemistry, primarily as a catalyst for polymerization and as an oxidizing agent.

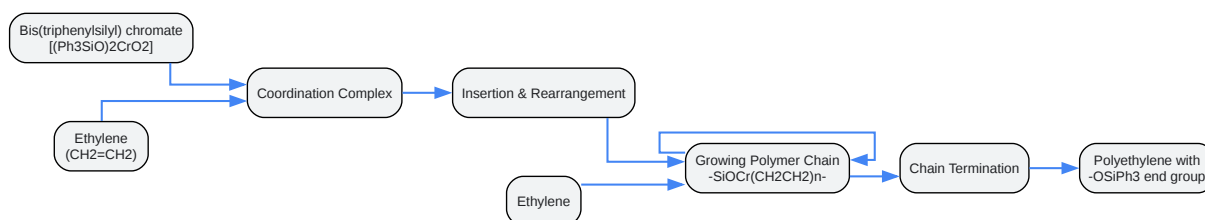
Ethylene Polymerization

Bis(triphenylsilyl) chromate can catalyze the polymerization of ethylene at high pressure without the need for a co-catalyst.[7]

Experimental Protocol for Ethylene Polymerization:

- 100 ml of cyclohexane (previously dried by purging with nitrogen) is charged into a dry, nitrogen-filled 300-ml stirred autoclave.[7]
- 0.5 g of Bis(triphenylsilyl) chromate is added to the autoclave, and the mixture is purged with nitrogen for several minutes before sealing.[7]
- The vessel is heated to 170°C and pressure-bled several times to remove nitrogen.[7]
- Ethylene is charged to an initial pressure of 20,000 psi.[7]
- The reaction is allowed to proceed for 4 hours, maintaining the temperature at 170-175°C.[7]
- Product: Approximately 20 g of solid polyethylene.[7]

The proposed mechanism involves the coordination of ethylene to the chromium center, followed by insertion and chain propagation. The polyethylene produced shows infrared absorptions characteristic of the triphenylsiloxy group, suggesting it terminates the polymer chain.[7]



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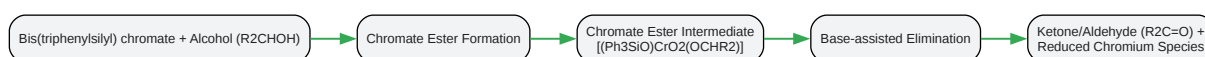
Caption: Proposed mechanism for ethylene polymerization catalyzed by Bis(triphenylsilyl) chromate.

Oxidation of Alcohols

Bis(triphenylsilyl) chromate is an effective oxidizing agent for the conversion of alcohols to carbonyl compounds, such as aldehydes and ketones.[1][2] While a specific detailed protocol

for the oxidation of a particular alcohol using Bis(triphenylsilyl) chromate is not readily available in the searched literature, the general mechanism for alcohol oxidation by chromate esters provides a basis for understanding this transformation. The triphenylsilyl groups enhance the stability and reactivity of the reagent, allowing for selective oxidations under mild conditions.[2]

The generally accepted mechanism for alcohol oxidation by chromate reagents involves the formation of a chromate ester intermediate, followed by the elimination of a proton from the alcohol carbon, leading to the formation of the carbonyl group and a reduced chromium species.[8]

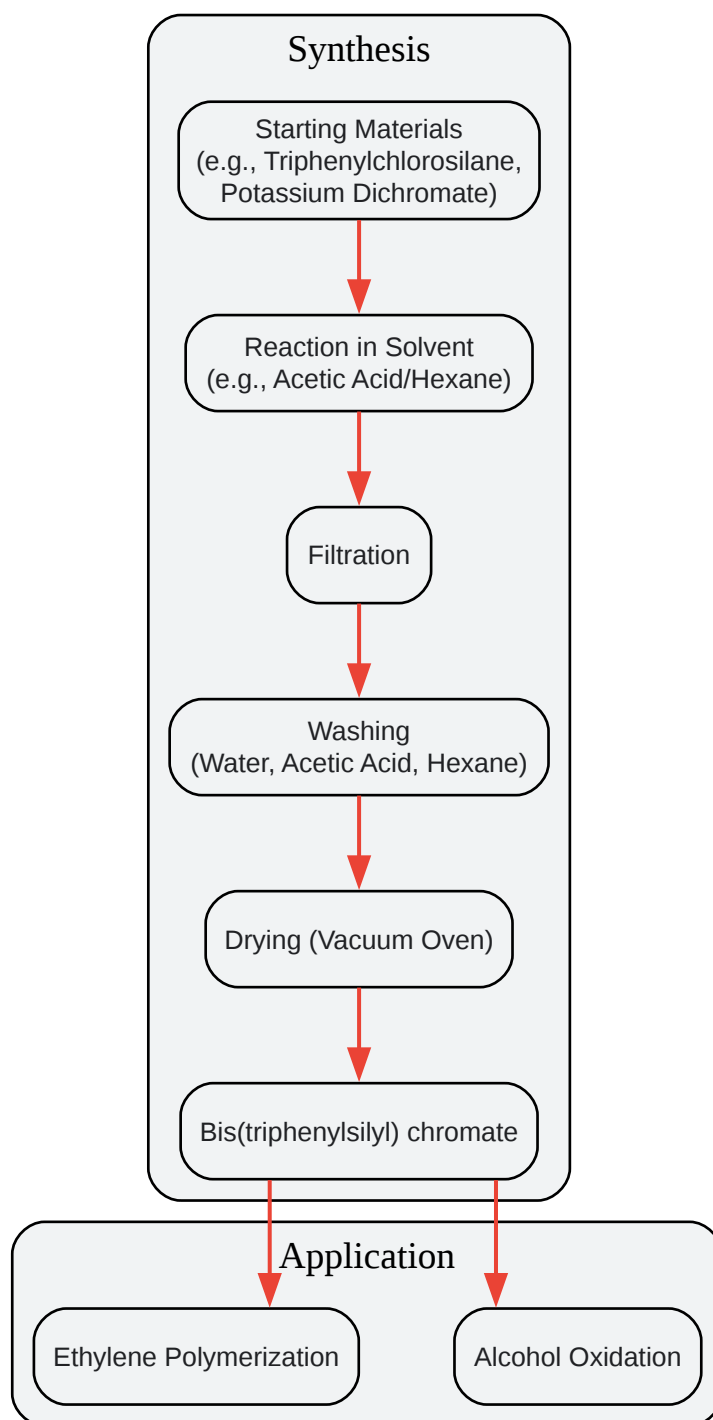


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Caption: Generalized mechanism for the oxidation of an alcohol by a chromate reagent.

Workflow Diagram: Synthesis and Application

The following diagram illustrates the general workflow from the synthesis of Bis(triphenylsilyl) chromate to its application in organic synthesis.



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Caption: General workflow for the synthesis and application of Bis(triphenylsilyl) chromate.

Safety and Handling

Bis(triphenylsilyl) chromate is a hazardous substance and should be handled with appropriate safety precautions.

Table 4: Safety Information for Bis(triphenylsilyl) chromate

Hazard Statement	Precautionary Statement	Citation(s)
H317: May cause an allergic skin reaction.	P201: Obtain special instructions before use.	[4]
H350i: May cause cancer by inhalation.	P273: Avoid release to the environment.	[4]
H410: Very toxic to aquatic life with long lasting effects.	P280: Wear protective gloves/protective clothing/eye protection/face protection.	[4]
P308 + P313: IF exposed or concerned: Get medical advice/attention.	[4]	
P501: Dispose of contents/container in accordance with local/regional/national/international regulations.	[4]	

It is classified as toxic and dangerous for the environment.[4] Personal protective equipment, including eye shields, face shields, gloves, and a suitable respirator, should be worn when handling this compound.[3]

Conclusion

Bis(triphenylsilyl) chromate ($C_{36}H_{30}CrO_4Si_2$) is a well-characterized organometallic compound with significant applications as a catalyst in ethylene polymerization and as a selective oxidizing agent for alcohols. The synthesis protocols provided offer high yields, and the outlined experimental procedures serve as a valuable resource for researchers. While detailed spectroscopic and crystallographic data are not extensively available in the public domain, the information compiled in this guide provides a solid foundation for its use in a

research and development setting. As with all chromium(VI) compounds, appropriate safety measures must be strictly adhered to during its handling and disposal.

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